

Chemical Properties and Applications at a Glance

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Rifabutin-d7

Cat. No.: S12896944

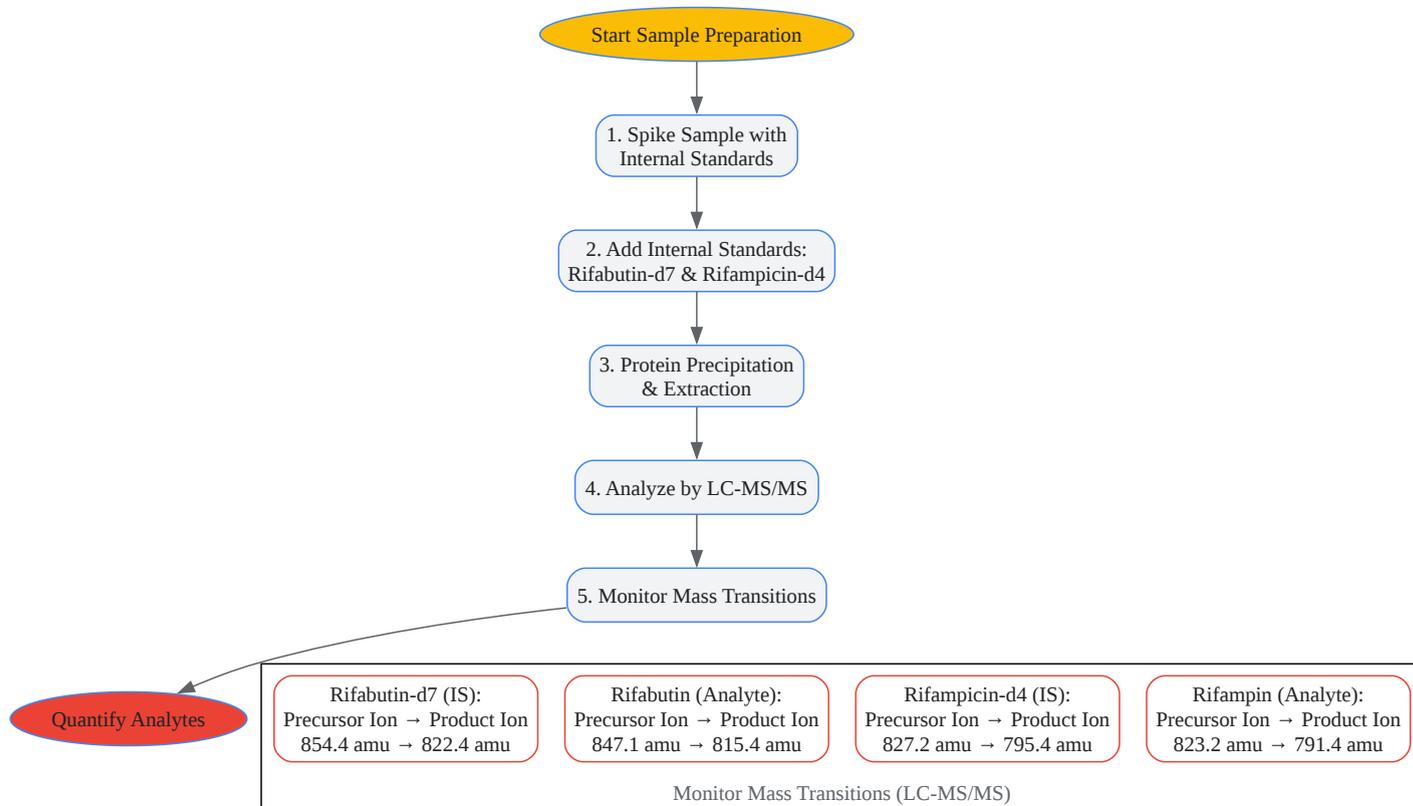
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The table below summarizes the key information for **Rifabutin-d7** and Rifabutin-d4.

Property	Rifabutin-d7	Rifabutin-d4
Role	Deuterated internal standard for Rifabutin [1] [2]	Deuterated internal standard for Rifampin [1] [3]
Synonyms	Ansamycin-d7; LM-427-d7 [2]	Information not available in search results
Molecular Formula	C ₄₆ H ₅₅ D ₇ N ₄ O ₁₁ [2]	C ₄₃ H ₅₈ N ₄ O ₁₂ (based on parent compound) [3]
Molecular Weight	854.05 g/mol [2]	Information not available in search results
CAS Number	2747918-39-2 [2]	162641919 (PubChem CID) [3]
Parent Drug	Rifabutin [2]	Rifampin (Rifampicin) [1] [3]
Primary Application	Quantitative analysis of Rifabutin using LC-MS/MS and NMR [2]	Quantitative analysis of Rifampin using LC-MS/MS [1]

Experimental Protocol for LC-MS/MS Analysis

While the search results do not contain a full side-by-side method, they detail how these internal standards are used in a validated LC-MS/MS assay. The following workflow is adapted from a study that simultaneously quantified rifabutin and rifampin [1].



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Key Methodology Details:

- **Instrumentation:** The analysis was performed using an LC-MS/MS system consisting of a high-performance liquid chromatograph (HPLC) coupled to a mass spectrometer [1].
- **Sample Preparation:** Mononuclear cells were isolated from blood samples using Leucosep tubes. The analytes were extracted, and concentrations were normalized to the cell count based on DNA concentration [1].
- **Quantification Principle:** The deuterated internal standards (**Rifabutin-d7** and Rifampicin-d4) are added in a known amount to the biological sample at the start of processing. Since they behave almost identically to the target analytes (Rifabutin and Rifampin) during extraction and ionization but can be distinguished by the mass spectrometer due to their higher mass, they are used to correct for losses and variations, enabling highly accurate quantification [1] [2].

Key Differences and Selection Guidance

The most critical factor in choosing between these two compounds is the analyte you need to measure.

- **Choose Rifabutin-d7** when your method development or analysis focuses on **Rifabutin**. Rifabutin is a semisynthetic antibiotic with potent antimycobacterial properties, often used against *Mycobacterium avium* complex and investigated for tuberculosis treatment, especially in HIV co-infected patients due to its reduced drug-drug interaction potential compared to rifampin [4] [5] [6].
- **Choose Rifampicin-d4** when your method development or analysis focuses on **Rifampin** (Rifampicin). Rifampin is a cornerstone first-line drug in the treatment of drug-susceptible tuberculosis [1] [5].

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To cite this document: Smolecule. [Chemical Properties and Applications at a Glance]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b12896944#rifabutin-d7-comparison-with-rifabutin-d4]

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